

An In-Depth Technical Guide to the Synthesis and Characterization of Molnupiravir-d7

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and characterization of **Molnupiravir-d7**, a deuterated analog of the antiviral drug Molnupiravir. Given the limited publicly available information on the synthesis of **Molnupiravir-d7**, this document presents a proposed synthetic route based on established methods for the non-deuterated compound. The characterization data for Molnupiravir is presented alongside expected data for its deuterated counterpart, offering a comparative framework for researchers.

Synthesis of Molnupiravir-d7

The synthesis of **Molnupiravir-d7** is presumed to follow a similar pathway to that of Molnupiravir, with the key difference being the use of a deuterated reagent to introduce the seven deuterium atoms onto the isobutyryl group. A plausible and efficient method is the esterification of N-hydroxycytidine (NHC) with isobutyric-d7 anhydride.

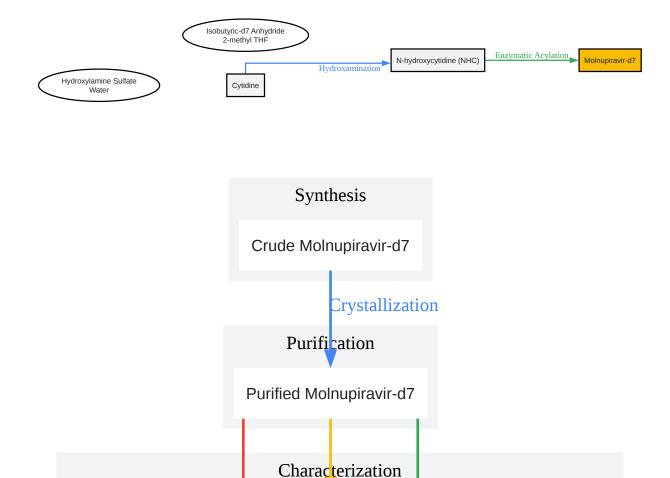
Proposed Synthesis Pathway

The proposed two-step synthesis starts from the commercially available nucleoside cytidine.[1] The first step involves the hydroxamination of cytidine to yield N-hydroxycytidine (NHC).[1] The subsequent and final step is the selective acylation of NHC with isobutyric-d7 anhydride to produce **Molnupiravir-d7**.[1]

HPLC Analysis

(Purity, Quantification)





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References

1. WO1993025566A1 - Deuterated nucleosides - Google Patents [patents.google.com]



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